

Hemiphroside B CAS number and molecular weight

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Compound of Interest

Compound Name: Hemiphroside B

Cat. No.: B14753152

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Hemiphroside B: Physicochemical Properties

For Researchers, Scientists, and Drug Development Professionals

This document provides a summary of the available physicochemical data for **Hemiphroside B**. While a comprehensive technical guide with detailed experimental protocols and biological pathway information is not currently possible due to the limited publicly available research on this specific compound, this summary provides foundational information.

Core Physicochemical Data

A critical first step in the evaluation of any compound for research or drug development is the confirmation of its identity and basic properties. The Chemical Abstracts Service (CAS) number and molecular weight are fundamental data points for this purpose.

Property	Value	Source
CAS Number	165338-28-3	[1]
Molecular Weight	682.62 g/mol	[2]
Molecular Formula	C31H38O17	[2]

Biological Activity and Signaling Pathways

Extensive searches for biological activity, mechanisms of action, and associated signaling pathways for **Hemiphroside B** did not yield specific results for this compound. It is important to note that similarly named compounds, such as Forsythoside B and Sennoside B, have been studied for their roles in various biological processes, including the NF- κ B and PDGF receptor signaling pathways, respectively. However, this information should not be extrapolated to **Hemiphroside B** without direct experimental evidence.

Experimental Protocols

Due to the absence of published studies detailing the biological effects of **Hemiphroside B**, no established experimental protocols for this compound can be provided at this time.

Conclusion

Hemiphroside B is a defined chemical entity with an established CAS number and molecular weight. However, there is a significant gap in the scientific literature regarding its biological activity, mechanism of action, and potential therapeutic applications. Further research is required to elucidate the pharmacological profile of this compound. Researchers interested in this molecule will need to undertake foundational in vitro and in vivo studies to characterize its effects.

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References

- 1. Chemical constituents and their biological activities from Taunggyi (Shan state) medicinal plants - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Forsythoside B Mitigates Monocrotaline-Induced Pulmonary Arterial Hypertension via Blocking the NF- κ B Signaling Pathway to Attenuate Vascular Remodeling - PMC [pmc.ncbi.nlm.nih.gov]
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